

Butyl 4-nitrobenzoate molecular structure and formula

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Compound of Interest

Compound Name: Butyl 4-nitrobenzoate

Cat. No.: B092488

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An In-depth Technical Guide to Butyl 4-nitrobenzoate

This technical guide provides a comprehensive overview of **Butyl 4-nitrobenzoate**, including its molecular structure, chemical properties, synthesis, and safety information. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Properties

Butyl 4-nitrobenzoate is a chemical compound with the molecular formula $C_{11}H_{13}NO_4$.^{[1][2][3]} It is also known by other names such as n-Butyl p-nitrobenzoate and 4-Nitrobenzoic acid butyl ester.^{[3][4]} The compound is registered under the CAS Number 120-48-9.^{[1][2][3]}

Table 1: Physicochemical Properties of **Butyl 4-nitrobenzoate**

Property	Value	Source(s)
Molecular Formula	C11H13NO4	[1][2][3]
Molecular Weight	223.22 g/mol	[1][3]
IUPAC Name	Butyl 4-nitrobenzoate	[3][4]
CAS Number	120-48-9	[1][2][3]
Appearance	Needle-like crystals	[1]
Melting Point	35-39 °C	[1][2]
Boiling Point	160 °C at 8 mmHg	[1][2]
Solubility	Soluble in ethyl ether and benzene; soluble in hot ethanol.	[1]

Molecular Structure

The molecular structure of **Butyl 4-nitrobenzoate** consists of a butyl ester of 4-nitrobenzoic acid. The structure is characterized by a benzene ring substituted with a nitro group and a butyl ester group at the para position.

Caption: Molecular structure of **Butyl 4-nitrobenzoate**.

Synthesis of Butyl 4-nitrobenzoate

A common method for the synthesis of **Butyl 4-nitrobenzoate** is through the Fischer esterification of 4-nitrobenzoic acid with n-butanol, using a strong acid as a catalyst.

Experimental Protocol: Esterification of 4-Nitrobenzoic Acid

This protocol is adapted from a known synthesis method for n-butyl p-nitrobenzoate.[5]

Materials:

- 4-Nitrobenzoic acid (1 mol, 167 g)

- n-Butanol (0.99 mol, 73.3 g)
- Concentrated sulfuric acid (1.9 g)
- Sodium carbonate aqueous solution
- Esterification reactor with a reflux condenser and a water separator

Procedure:

- To the esterification reactor, add 167 g of p-nitrobenzoic acid and 73.3 g of n-butanol.[5]
- With stirring, slowly add 1.9 g of concentrated sulfuric acid to the mixture.[5]
- Heat the mixture to reflux at a temperature of 120 ± 1 °C.[5]
- Maintain the reaction at this temperature for 12 hours, continuously removing the water formed during the reaction. The temperature may rise to 128 ± 1 °C as the reaction proceeds. A total of approximately 17.8 g of water should be collected.[5]
- After the reaction is complete, cool the mixture to 35 ± 1 °C.[5]
- Neutralize the reaction mixture with a sodium carbonate aqueous solution to a pH of 7.5 ± 0.1 . [5]
- Allow the layers to separate. The lower organic layer contains the n-butyl p-nitrobenzoate.[5]
- The resulting product can be further purified if necessary. The reported yield is approximately 99.1% with a purity of 99.26% as determined by HPLC.[5]

Figure 2: Synthesis Workflow



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Caption: Workflow for the synthesis of **Butyl 4-nitrobenzoate**.

Applications in Research and Development

Butyl 4-nitrobenzoate serves as a valuable intermediate in organic synthesis. The nitro group can be readily reduced to an amine, providing a pathway to a variety of other compounds. For instance, the reduction of **Butyl 4-nitrobenzoate** would yield Butyl 4-aminobenzoate (a precursor to some local anesthetics). The ester group can also be hydrolyzed or transesterified. These chemical handles make it a versatile building block for the synthesis of more complex molecules, which may have applications in materials science and the development of new pharmaceutical agents.

Safety Information

GHS Pictograms:

- GHS07 (Exclamation mark)[6]

Signal Word:

- Warning[6]

Hazard Statements:

- H302: Harmful if swallowed[6]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.[6]

It is recommended to handle **Butyl 4-nitrobenzoate** in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves and safety glasses. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

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